

Technical Guide: Properties and Synthesis of Brominated Difluoromethylated Benzene Derivatives

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Compound of Interest

Compound Name: 1-(Bromomethyl)-3-(difluoromethyl)benzene

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular characteristics and synthetic methodologies related to brominated benzene derivatives containing a difluoromethyl group.

Due to significant ambiguity in chemical databases between "**1-(Bromomethyl)-3-(difluoromethyl)benzene**" and its isomers, this document focuses on the well-characterized compound 1-Bromo-3-(difluoromethyl)benzene, while also presenting data on related structures to clarify the distinctions.

Molecular Formula and Weight

The nomenclature of fluorinated organic compounds can be complex, leading to potential misidentification. The primary subject of this guide is 1-Bromo-3-(difluoromethyl)benzene, for which reliable data is available.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
1-Bromo-3-(difluoromethyl)benzene	29848-59-7	C ₇ H ₅ BrF ₂	207.02[1]
1-(Bromomethyl)-3,5-difluorobenzene	141776-91-2	C ₇ H ₅ BrF ₂	207.02[2]
1-(Bromomethyl)-3-(trifluoromethyl)benzene	402-23-3	C ₈ H ₆ BrF ₃	239.03[3][4]

Note: Extensive searches did not yield a unique CAS number or distinct molecular data for "**1-(Bromomethyl)-3-(difluoromethyl)benzene**," suggesting it is either a less common compound or indexed under a different name. The data presented for 1-Bromo-3-(difluoromethyl)benzene is based on available chemical literature and supplier information.

Experimental Protocols

The following section details a representative synthetic protocol for 1-Bromo-3-(difluoromethyl)benzene.

Synthesis of 1-Bromo-3-(difluoromethyl)benzene

This procedure outlines the conversion of m-bromobenzaldehyde to 1-Bromo-3-(difluoromethyl)benzene using a fluorinating agent.[1]

Materials:

- m-bromobenzaldehyde
- Dichloromethane (DCM)
- Ethanol (EtOH)
- Diethylaminosulfur trifluoride (DAST)

- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

- A flame-dried flask is charged with a solution of m-bromobenzaldehyde (1.0 eq.) dissolved in dichloromethane (1.0 M).
- Ethanol (5-100 μL) and diethylaminosulfur trifluoride (1.7 eq.) are added to the flask at room temperature.
- The reaction mixture is stirred at room temperature overnight.
- Upon completion, the reaction is quenched by the addition of saturated aqueous sodium bicarbonate.
- The mixture is extracted with dichloromethane.
- The organic phases are combined, washed with brine, and dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure.
- The crude product is purified by silica gel column chromatography to yield 1-Bromo-3-(difluoromethyl)benzene.[\[1\]](#)

Diagrams

Logical Relationship of Compound Properties

The following diagram illustrates the key molecular properties of 1-Bromo-3-(difluoromethyl)benzene.

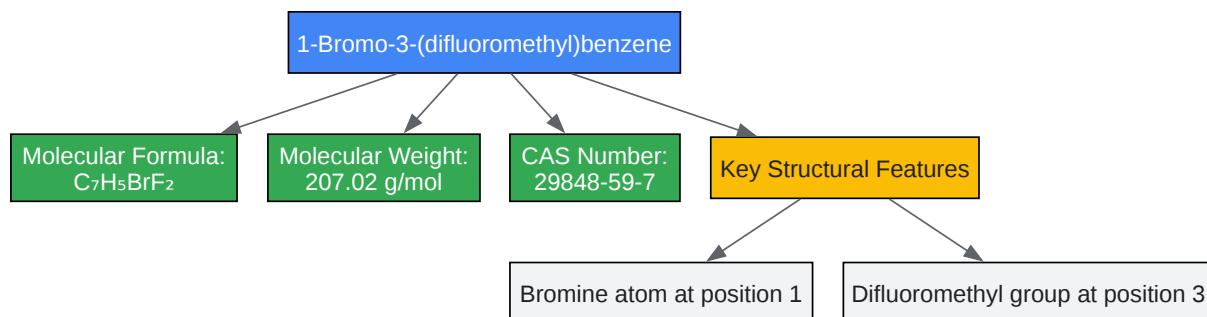


Figure 1: Molecular Properties of 1-Bromo-3-(difluoromethyl)benzene

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A diagram showing the key molecular properties.

Experimental Workflow for Synthesis

This diagram outlines the major steps in the synthesis and purification of 1-Bromo-3-(difluoromethyl)benzene.

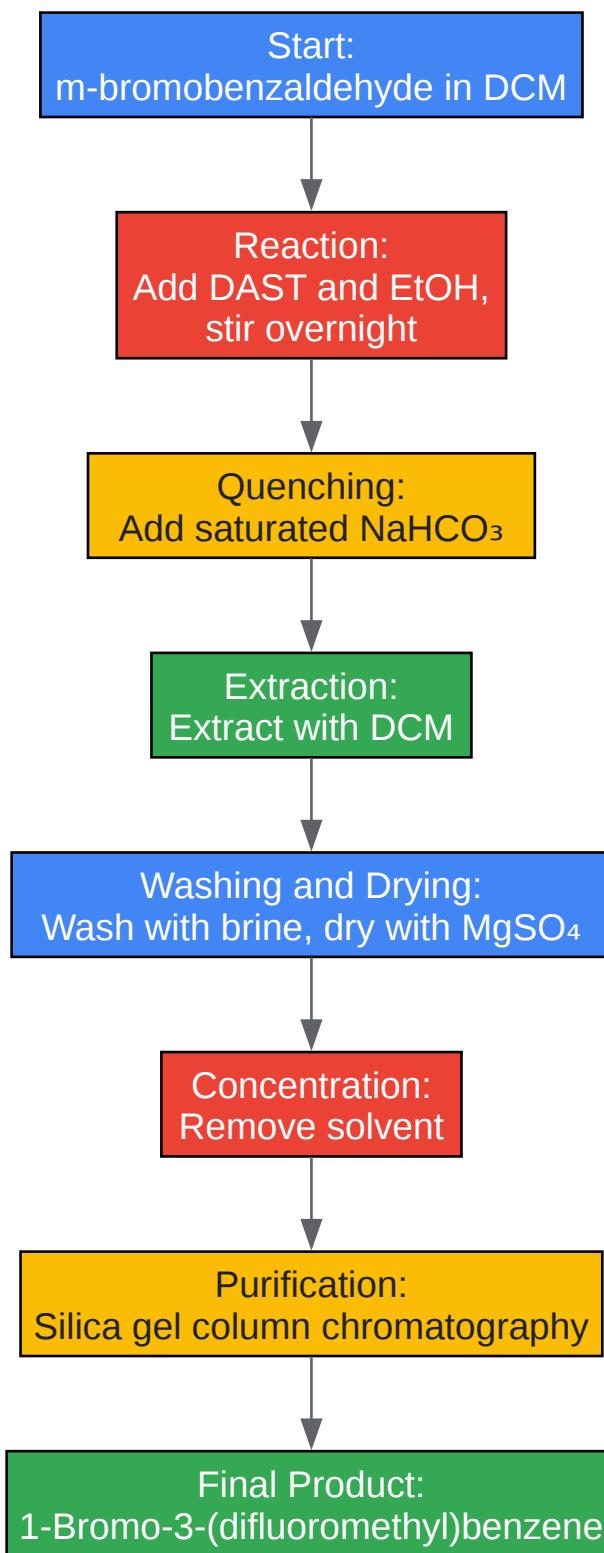


Figure 2: Synthesis and Purification Workflow

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A diagram of the synthesis and purification steps.

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- 4. CAS#:402-23-3 | 1-(Bromomethyl)-3-(trifluoromethyl)benzene | Chemsra [chemsra.com]
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